

Application Notes and Protocols: 4''-Hydroxyisojasminin Reference Standard

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Compound of Interest

Compound Name: 4''-Hydroxyisojasminin

Cat. No.: B593454

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial availability and potential applications of the **4''-Hydroxyisojasminin** reference standard. While research on the purified compound is limited, this guide draws upon existing studies of plant extracts containing **4''-Hydroxyisojasminin** to propose relevant experimental protocols and highlight areas for future investigation.

Commercial Suppliers of 4''-Hydroxyisojasminin Reference Standard

A **4''-Hydroxyisojasminin** reference standard (CAS: 135378-09-5) is available from several commercial suppliers, enabling researchers to accurately quantify this natural product in complex mixtures and to investigate its biological activities.

Supplier	Catalog Number	Purity	Available Quantity	Contact Information
ScreenLib	-	High Purity	Varies	Inquiry required via website[1]
Naturewill Biotechnology Co., Ltd.	R2146	High Purity	Varies	Inquiry required via website[2]
Tebubio	-	High Purity	5 mg	Inquiry required via website[3]
Ruichu Bio	B33162-5mg	High Purity	5mg	Inquiry required via website[4]
ChemFaces	-	High Purity	Varies	Inquiry required via website[5]

Physicochemical Properties

Property	Value	Source
Molecular Formula	C26H38O13	[2][6]
Molecular Weight	558.57 g/mol	[2]
CAS Number	135378-09-5	[1][2][6]

Potential Biological Activities and Applications

4''-Hydroxyisojasminin is a secoiridoid glycoside isolated from *Jasminum mesnyi* Hance.[7] Secoiridoids are a class of monoterpenoids known for a wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial effects.[2] While specific studies on the purified **4''-Hydroxyisojasminin** are not extensively available, the known activities of *Jasminum mesnyi* extracts suggest potential applications in the following areas:

- **Antioxidant Activity:** Extracts of *Jasminum mesnyi*, which contain **4''-Hydroxyisojasminin**, have demonstrated significant antioxidant potential.[8] The reference standard can be used to investigate its intrinsic radical scavenging and reducing power capabilities.

- Anthelmintic Activity: Ethanolic extracts of *Jasminum mesnyi* leaves have shown anthelmintic properties.[9] The purified **4''-Hydroxyisojasminin** can be screened to determine if it is one of the active constituents responsible for this effect.
- Wound Healing: Studies on diabetic rats have indicated that extracts from *Jasminum mesnyi* possess wound healing properties.[10] This suggests a potential role for its constituent compounds, including **4''-Hydroxyisojasminin**, in tissue regeneration.

Experimental Protocols

The following are proposed experimental protocols adapted from studies on *Jasminum mesnyi* extracts. These can serve as a starting point for investigating the bioactivity of the **4''-Hydroxyisojasminin** reference standard.

In Vitro Antioxidant Activity Assessment

a) DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This assay measures the ability of an antioxidant to donate an electron and scavenge the stable DPPH radical.

- Materials: **4''-Hydroxyisojasminin** reference standard, DPPH solution (in methanol), Methanol, 96-well microplate, Microplate reader.
- Protocol:
 - Prepare a stock solution of **4''-Hydroxyisojasminin** in methanol.
 - Create a series of dilutions from the stock solution.
 - Add 100 µL of each dilution to a 96-well plate.
 - Add 100 µL of DPPH solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm using a microplate reader.

- Calculate the percentage of scavenging activity for each concentration.

b) Ferric Reducing Antioxidant Power (FRAP) Assay

This assay measures the ability of an antioxidant to reduce ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}).

- Materials: **4''-Hydroxyisojasminin** reference standard, FRAP reagent (containing TPTZ, FeCl_3 , and acetate buffer), 96-well microplate, Microplate reader.
- Protocol:
 - Prepare a stock solution of **4''-Hydroxyisojasminin** in a suitable solvent.
 - Create a series of dilutions from the stock solution.
 - Add 20 μL of each dilution to a 96-well plate.
 - Add 180 μL of pre-warmed FRAP reagent to each well.
 - Incubate the plate at 37°C for 10 minutes.
 - Measure the absorbance at 593 nm.
 - Create a standard curve using a known antioxidant (e.g., Trolox) to quantify the reducing power.

In Vitro Anthelmintic Activity Assay

This assay evaluates the efficacy of a compound against parasitic worms.

- Materials: **4''-Hydroxyisojasminin** reference standard, Adult earthworms (*Pheretima posthuma* as a model organism), Phosphate buffered saline (PBS), Petri dishes.
- Protocol:
 - Prepare different concentrations of **4''-Hydroxyisojasminin** in PBS.
 - Place one earthworm in each Petri dish containing 25 mL of the test solution.

- Observe the time taken for paralysis (no movement when shaken) and death (no movement when dipped in warm water).
- Use a known anthelmintic drug (e.g., Albendazole) as a positive control and PBS as a negative control.

Quantitative Data from Jasminum mesnyi Leaf Extracts

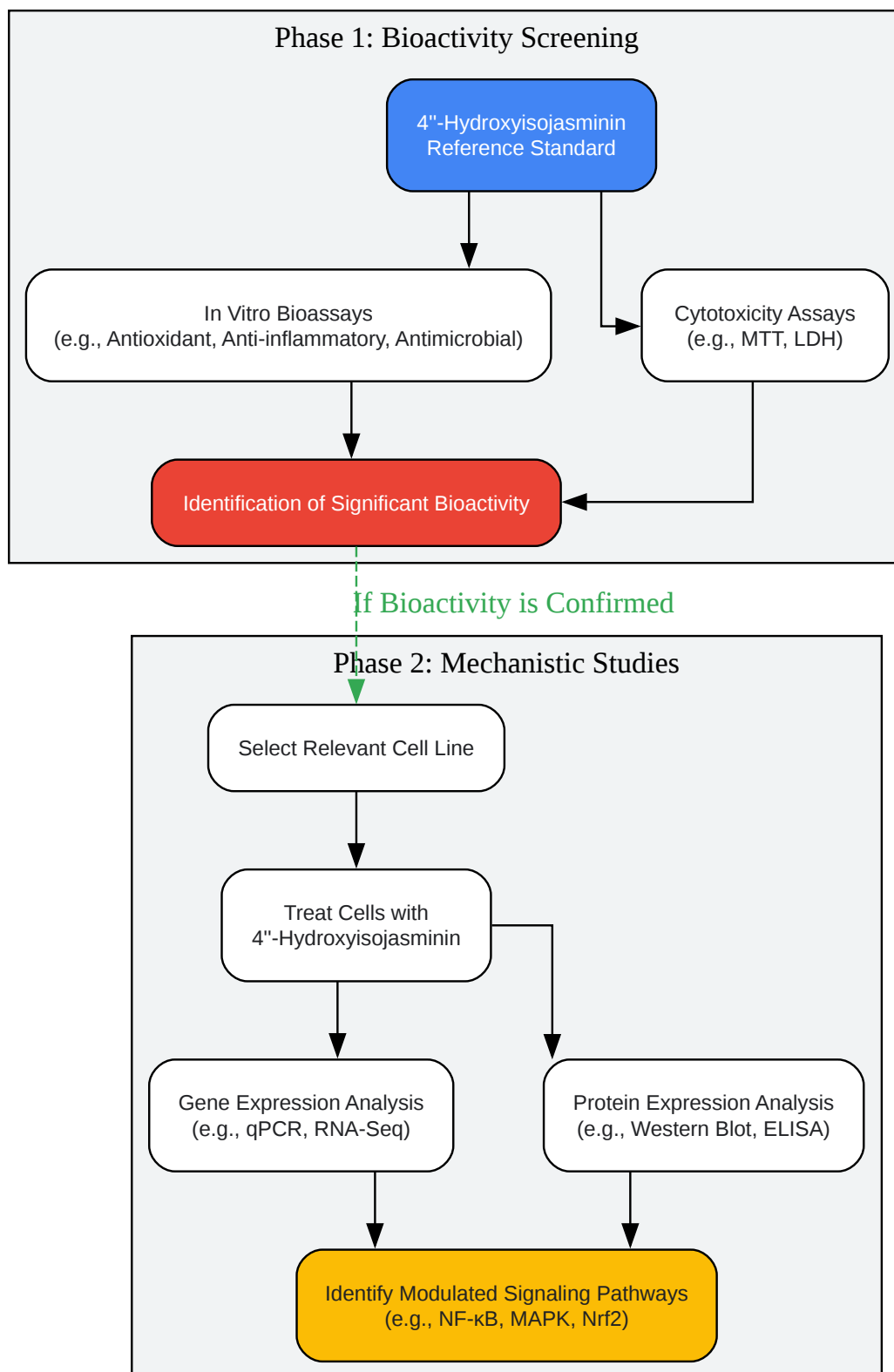
The following table summarizes the antioxidant activity of methanolic and aqueous extracts of *Jasminum mesnyi* leaves, which contain **4''-Hydroxyisojasminin**. This data provides a benchmark for the potential activity of the purified compound.

Assay	Extract	IC50 (µg/mL) ± S.D.	Standard (IC50 µg/mL ± S.D.)
DPPH Radical Scavenging	90% Methanol Extract	25.27 ± 0.6	Ascorbic Acid: 8.84 ± 0.05
Aqueous Extract	71.84 ± 0.06	Rutin: 3.78 ± 0.153	

Source: In-Vitro antioxidant potential of *Jasminum mesnyi* Hance (Leaves) extracts.[8]

Proposed Experimental Workflow and Signaling Pathway Investigation

Given the lack of specific signaling pathway data for **4''-Hydroxyisojasminin**, a logical first step is to perform a broad screening of its bioactivity, followed by a more focused investigation into the mechanism of action for any confirmed activities.



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Caption: Proposed workflow for investigating the bioactivity and signaling pathways of 4''-Hydroxyisojasminin.

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